

Drofenine hydrochloride melting point 145-147°C

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Compound Focus: Drofenine hydrochloride

CAS No.: 3146-19-8

Cat. No.: S11145784

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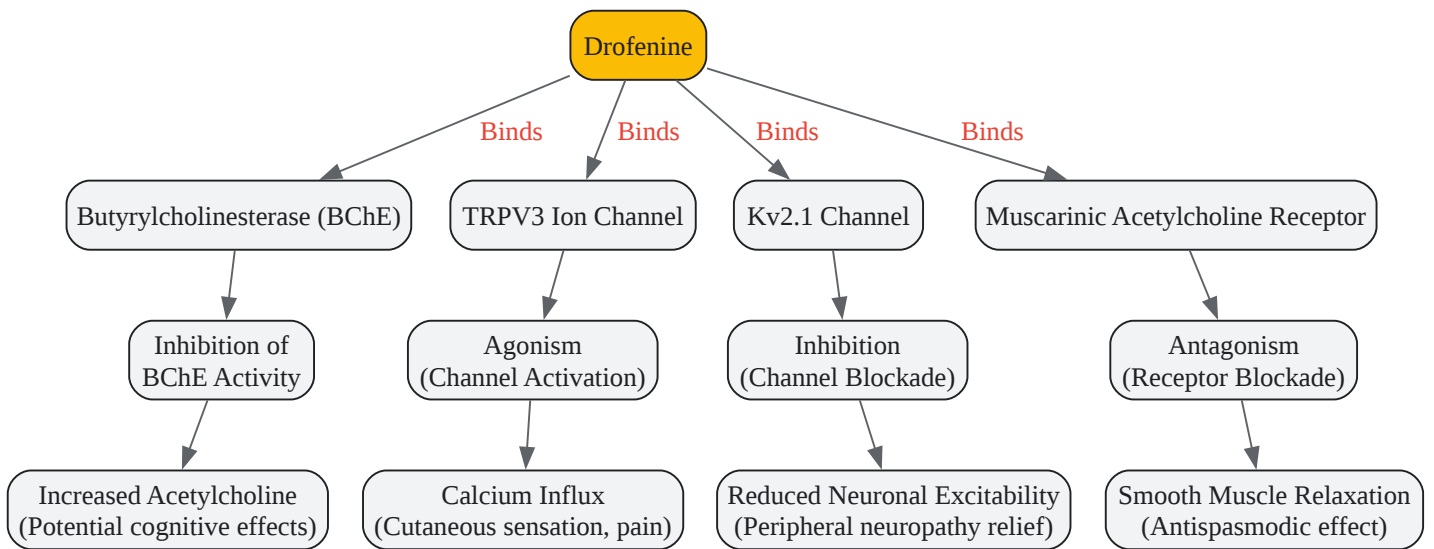
Chemical & Physical Properties

The table below summarizes the key chemical and physical properties of **Drofenine hydrochloride**.

Property	Value
CAS Number	548-66-3 [1]
Molecular Formula	<chem>C20H32ClNO2</chem> [1]
Molecular Weight	353.93 g/mol [1]
Melting Point	145-147°C [1]
Boiling Point	417.4°C at 760 mmHg [1]
Flash Point	124.6°C [1]
Solubility	Soluble in DMSO (≥ 75 mg/mL) and water (≥ 33.3 mg/mL) [2]
Storage	2-8°C, sealed, away from moisture [1] [2]
Appearance	White to off-white solid [2]

Biological Activities & Mechanisms

Drofenine hydrochloride exhibits its effects through multiple biological targets. The following diagram illustrates its primary mechanisms of action.



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Key Pharmacological Targets

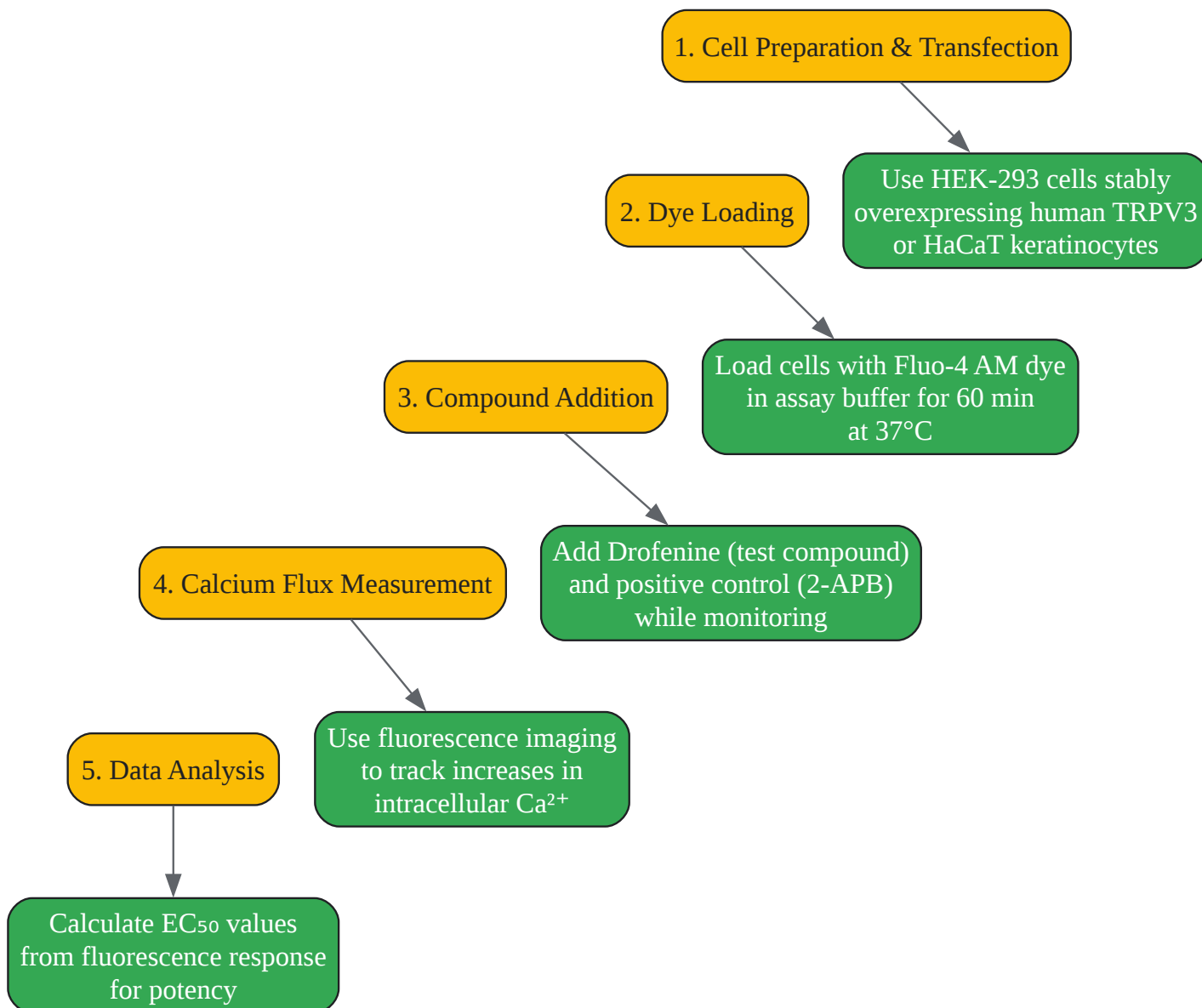
- **Butyrylcholinesterase (BChE) Inhibition:** **Drofenine hydrochloride** acts as a **potent competitive inhibitor** of BChE, with a reported K_i (inhibition constant) value of **3 μM** [1] [2]. This inhibition increases acetylcholine levels in the synaptic cleft, which is a key mechanism for drugs used in treating neurodegenerative diseases [1] [3].
- **TRPV3 Ion Channel Agonism:** It has been identified as a selective **agonist of the TRPV3 ion channel**, showing greater selectivity for human TRPV3 over other related channels (TRPA1, V1, V2, V4, M8) compared to other known agonists [4]. It activates TRPV3 by interacting with a specific residue, **H426**, which is critical for channel activation [4].
- **Kv2.1 Channel Inhibition:** Recent research indicates that Drofenine can inhibit the Kv2.1 voltage-gated potassium channel, a mechanism that has been shown to **ameliorate peripheral neuropathy in diabetic mice** [3] [5].

- **Antimuscarinic Activity:** As an anticholinergic drug, Drofenine acts as an **antagonist at muscarinic acetylcholine receptors**, leading to relaxation of smooth muscle. This is the basis for its traditional use in treating spasms of the gastrointestinal, biliary, and urogenital tracts [6].

Experimental Protocols

Calcium Imaging Assay for TRPV3 Activity

This protocol is used to identify TRPV3 agonists like Drofenine by measuring changes in intracellular calcium flux [4].



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Key Steps:

- **Cell Culture:** Use HEK-293 cells engineered to stably overexpress human TRPV3 or human immortalized keratinocytes (HaCaT cells) [4].
- **Dye Loading:** Incubate cells with **Fluo-4 AM** (a calcium-sensitive fluorescent dye) for 60 minutes at 37°C in assay buffer [4].

- **Activation & Measurement:** Add Drofenine to the cells while monitoring fluorescence in real-time using a plate reader or imaging system. A sharp increase in fluorescence indicates TRPV3 channel activation and subsequent calcium influx [4].

HPLC Analysis Method

Drofenine hydrochloride can be analyzed using a reverse-phase (RP) HPLC method for purity assessment or pharmacokinetic studies [7].

- **Column:** Newcrom R1 HPLC column (a reverse-phase column with low silanol activity) [7].
- **Mobile Phase:** A mixture of **acetonitrile (MeCN), water, and phosphoric acid** [7].
- **MS Compatibility:** For mass spectrometry (MS) compatible applications, replace phosphoric acid with **formic acid** [7].
- **Scalability:** The method is scalable and can be adapted for the isolation of impurities in preparative separations [7].

Research Applications & Toxicity

The diverse mechanisms of action of **Drofenine hydrochloride** make it a valuable tool in several research areas.

Research Area	Potential Application / Finding
Neurology & Pain Research	Ameliorates peripheral neuropathy in diabetic mice by inhibiting Kv2.1 channels [5]. Included in screens for antiepileptic drugs [3].
Dermatology	As a TRPV3 agonist, used to study the channel's role in cutaneous physiology, inflammation, and hair growth [4].
Infectious Disease	Shown to inhibit <i>Listeria monocytogenes</i> infection, suggesting potential repurposing [3].
Drug Repurposing Screening	Identified in comprehensive screens for drugs to treat SCN8A epilepsy [3].

Toxicological Data (Acute): The acute toxicity of **Drofenine hydrochloride** has been studied in mice, showing varying LD₅₀ values based on the route of administration [1]:

- **Oral LD₅₀ (mouse):** 3700 mg/kg [1]
- **Intravenous LD₅₀ (mouse):** 47 mg/kg [1]
- **Subcutaneous LD₅₀ (mouse):** 1201 mg/kg [1]

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